

8 α -Hydroxy- α -gurjunene: A Review of an Obscure Sesquiterpenoid

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Compound of Interest

Compound Name: 8 α -Hydroxy- α -gurjunene

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Introduction

8 α -Hydroxy- α -gurjunene is a sesquiterpenoid, a class of naturally occurring organic compounds composed of three isoprene units. While its chemical structure and basic properties are known, a comprehensive review of the scientific literature reveals a significant lack of in-depth research on this particular compound. This guide summarizes the currently available information and highlights the considerable gaps in our understanding of its history, synthesis, and biological activity.

Chemical and Physical Properties

The fundamental chemical properties of 8 α -hydroxy- α -gurjunene have been established and are primarily available through chemical supplier databases.

Property	Value	Source
CAS Number	70206-70-1	[1][2]
Molecular Formula	C ₁₅ H ₂₄ O	[2]
Molecular Weight	220.4 g/mol	[2]
Purity	≥98% (as offered by suppliers)	[2]
Storage Temperature	-20°C	[2]

History and Discovery

The history of the discovery and first isolation of 8α-hydroxy-α-gurjunene is not well-documented in readily accessible scientific literature. While the related compound, α-gurjunene, is a known constituent of various plants, the specific details surrounding the initial identification and characterization of its 8α-hydroxy derivative remain obscure. Further investigation into older or more specialized phytochemical journals may be required to uncover this information.

Synthesis and Isolation

Detailed experimental protocols for the chemical synthesis of 8α-hydroxy-α-gurjunene are not available in the current body of scientific literature. Similarly, while it is presumed to be a naturally occurring compound, specific, reproducible protocols for its isolation from plant or marine sources are not described in the searched databases. General methods for the isolation of sesquiterpenoids from natural sources typically involve extraction with organic solvents followed by various chromatographic techniques, but a protocol tailored to 8α-hydroxy-α-gurjunene has not been published.

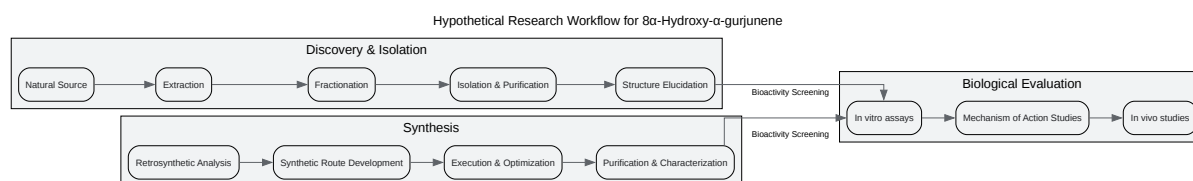
Biological Activity and Signaling Pathways

There is a significant lack of data regarding the biological activity of 8α-hydroxy-α-gurjunene. One chemical supplier notes its intended use for studying "Signaling Inhibitors, Biological activities or Pharmacological activities," but provides no specific data or references to support this.[1] Extensive searches for studies investigating its effects on biological systems, including

any potential signaling pathways, have yielded no results. Therefore, no quantitative data on its biological effects or diagrams of associated signaling pathways can be provided at this time.

Experimental Workflows

Due to the absence of published research detailing the synthesis, isolation, or biological evaluation of 8 α -hydroxy- α -gurjunene, it is not possible to provide a diagram of a typical experimental workflow for studying this compound. A hypothetical workflow would likely follow standard natural product chemistry and pharmacology procedures, as outlined in the diagram below.



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Caption: A generalized and hypothetical workflow for the research and development of a natural product like 8 α -hydroxy- α -gurjunene.

Conclusion

8 α -Hydroxy- α -gurjunene remains a largely uncharacterized natural product. While its basic chemical identity is established, there is a clear and substantial gap in the scientific literature concerning its history, synthesis, and, most critically, its biological activity. The information available is insufficient to provide a comprehensive technical guide as requested. This lack of data presents an opportunity for future research to explore the potential properties and applications of this obscure sesquiterpenoid. Further phytochemical investigations of plants

known to produce gurjunenes may lead to the re-isolation of this compound, paving the way for detailed biological and pharmacological studies.

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References

- 1. 8alpha-Hydroxy-alpha-gurjunene | CAS:70206-70-1 | Manufacturer ChemFaces [chemfaces.com]
- 2. usbio.net [usbio.net]
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